

Essential Safety and Handling Guidelines for PQM-164

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Compound of Interest

Compound Name: PQM-164

Cat. No.: B15616983

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Disclaimer: No official Safety Data Sheet (SDS) for **PQM-164** is publicly available. This document provides essential, immediate safety and logistical information based on general laboratory safety protocols for handling novel chemical compounds of unknown toxicity. The guidance is intended for researchers, scientists, and drug development professionals. Always supplement these guidelines with a thorough risk assessment for your specific experimental conditions.

PQM-164 is a novel N-aryl-cinnamoyl-hydrazone hybrid with potential applications as a neuroprotective agent.^{[1][2]} As a research chemical, its toxicological properties have not been fully characterized. Therefore, it is imperative to handle **PQM-164** with a high degree of caution, assuming it is potentially hazardous.

Personal Protective Equipment (PPE)

Consistent and proper use of PPE is the first line of defense against potential exposure to **PQM-164**. The following table summarizes the required PPE for various laboratory operations involving this compound.

Operation	Required Personal Protective Equipment
Weighing and Aliquoting (Solid Form)	- Standard laboratory coat or gown- Nitrile gloves (double-gloving recommended)- Safety glasses with side shields or chemical splash goggles- N95 or higher-rated respirator (if handling outside a fume hood)
Solution Preparation and Handling	- Standard laboratory coat or gown- Nitrile gloves- Chemical splash goggles- Work should be performed in a certified chemical fume hood
Cell Culture and In Vitro Assays	- Laboratory coat- Nitrile gloves- Safety glasses- Work should be performed in a biological safety cabinet (BSC)
Spill Cleanup	- Chemical-resistant coveralls- Double nitrile gloves- Chemical splash goggles and face shield- Air-purifying respirator with appropriate cartridges

Operational Plan: Handling and Storage

Adherence to a strict operational plan is crucial to minimize the risk of exposure and ensure the integrity of the compound.

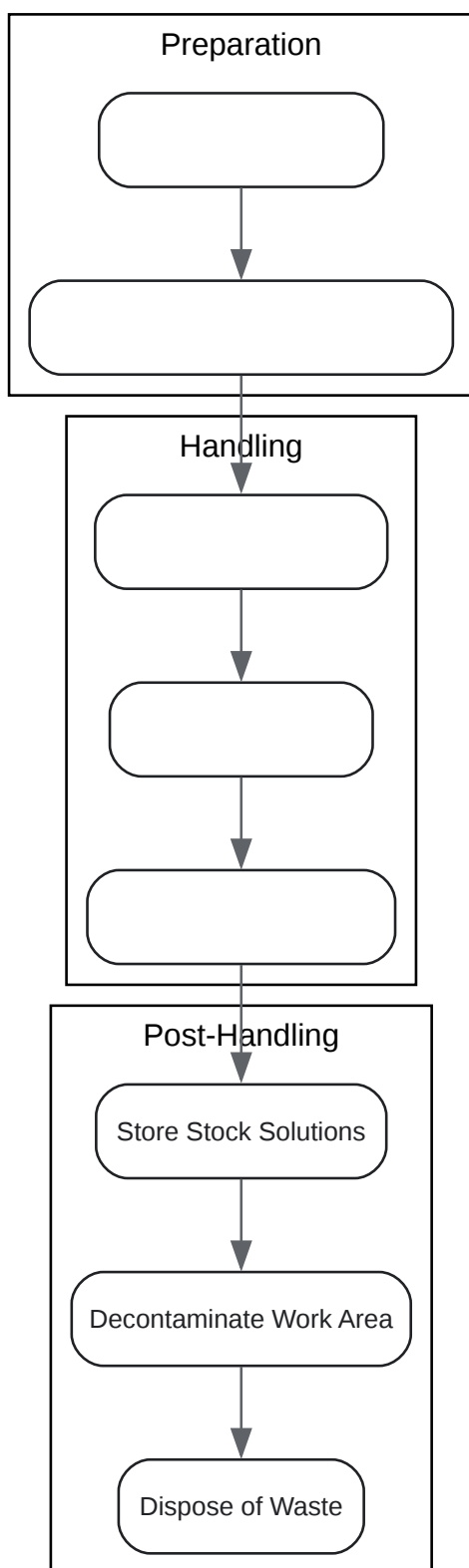
2.1. Engineering Controls:

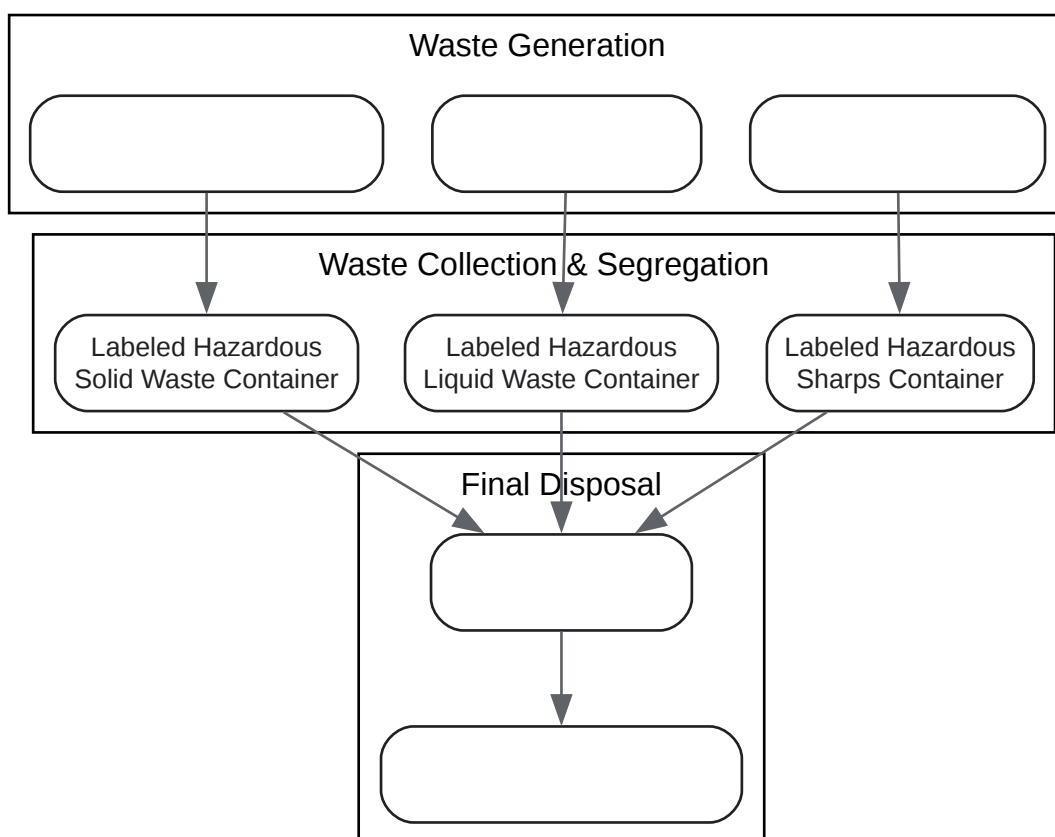
- All work involving solid **PQM-164** or its concentrated solutions should be conducted in a certified chemical fume hood to prevent inhalation of dust or vapors.
- A biological safety cabinet (BSC) should be used for cell culture applications to maintain sterility and protect the user.
- An eyewash station and safety shower must be readily accessible in the laboratory.

2.2. Handling Procedures:

- Preparation: Before handling **PQM-164**, ensure all necessary PPE is donned correctly. Prepare the work area by covering it with absorbent, disposable bench paper.
- Weighing: Weigh the solid compound in a chemical fume hood. Use anti-static weighing paper or a tared container to prevent dispersal of the powder.
- Dissolving: Add the solvent to the solid **PQM-164** slowly and carefully to avoid splashing. If sonication is required, ensure the vial is securely capped.
- Storage: Store **PQM-164** in a tightly sealed, clearly labeled container. It should be stored in a cool, dry, and dark place, away from incompatible materials such as strong oxidizing agents.

2.3. Experimental Workflow for Handling **PQM-164**





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References

- 1. Synthesis and pharmacological evaluation of novel N-aryl-cinnamoyl-hydrazone hybrids designed as neuroprotective agents for the treatment of Parkinson's disease - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. cris.unibo.it [cris.unibo.it]
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